

biological control agents combined with tolclofos-methyl efficacy comparison

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Compound Focus: Tolclofos-methyl

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Efficacy of Control Agents Against Fungal Pathogens

Pathogen	Control Agent(s)	Experimental Setting	Key Efficacy Results	Source
Rhizoctonia solani (Strawberry)	Trichoderma asperellum FC80	Greenhouse	38% disease reduction efficacy [1]	
Rhizoctonia solani (Strawberry)	FC80 + Biostimulant (GH)	Greenhouse	42% disease reduction efficacy [1]	
Rhizoctonia solani (Strawberry)	FC80 + MSA35 + GH	Greenhouse	43% disease reduction efficacy [1]	
Rhizoctonia solani (Strawberry)	Tolclofos-methyl (Chemical Standard)	Greenhouse	Used as a positive control for comparison [1]	
Rhizoctonia solani (Lupine)	Entrophospora lutea (AMF)	Greenhouse & Field	As effective as Rizolex-T (contains tolclofos-methyl) in	

Pathogen	Control Agent(s)	Experimental Setting	Key Efficacy Results	Source
			disease reduction; superior in enhancing plant growth and yield [2]	
Rhizoctonia solani (Lupine)	Rizolex-T (Tolclofos-methyl + Thiram)	Greenhouse & Field	Chemical standard for comparison; effective in disease reduction [2]	
Sclerotinia sclerotiorum (Potato)	Combination of 4 Trichoderma spp.	Field	Effective disease control; alternating use with synthetic fungicides was similarly effective [3]	

Detailed Experimental Protocols

The efficacy data in the table above comes from studies with specific and rigorous methodologies. Here are the experimental details for the two main studies.

Greenhouse Trial on Strawberry (against *R. solani*)

This study provides a direct comparison between BCAs and **tolclofos-methyl** [1].

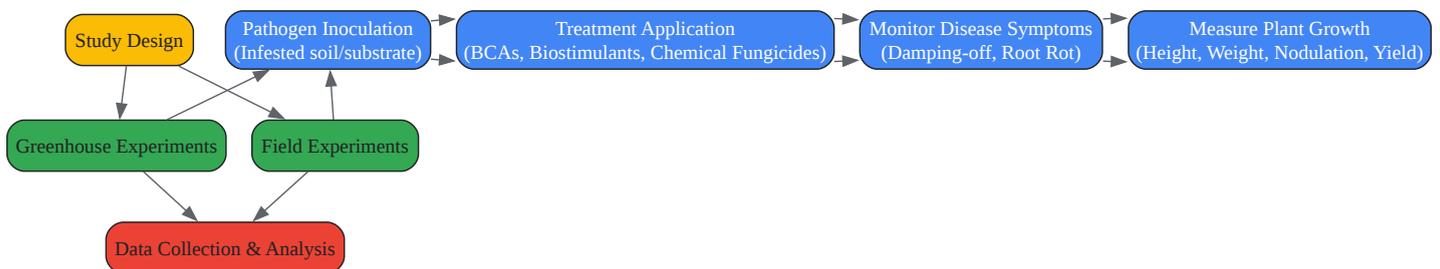
- **Pathogen Inoculation:** Potted strawberry plants (cultivar 'Elodi') were planted in a peat substrate that had been artificially infested with **R. solani** biomass.
- **Treatment Application:**
 - **BCAs & Biostimulants:** Experimental antagonists (*Fusarium oxysporum* MSA35, *Trichoderma asperellum* FC80) and biostimulants (AMF, non-microbial GH) were applied both **alone and in combination**. Applications were done via **root immersion** immediately before transplanting, followed by a **soil drench** 15 days later.
 - **Chemical Standard:** **Tolclofos-methyl** was included as a chemical control for comparison.
- **Data Collection:** Plants were monitored for the development of crown and root rot symptoms, and disease severity was calculated.

Greenhouse & Field Trial on Lupine (against *R. solani*)

This study compared the fungicide Rizolex-T (which contains **tolclofos-methyl** and thiram) with various Arbuscular Mycorrhizal Fungi (AMF) [2].

- **Pathogen Inoculation:** Lupine plants were grown in soil artificially infested with ***R. solani***.
- **Treatment Application:**
 - **BCAs:** Four species of AMF (*Entrophospora etunicata*, *Rhizophagus clarus*, *R. intraradices*, *Entrophospora lutea*) and their mixture were used as seed or soil treatments.
 - **Chemical Standard:** **Rizolex-T** was used as the chemical fungicide control.
- **Data Collection:** Researchers measured damping-off disease incidence, survival rates, root rot incidence, and various plant growth parameters (height, fresh and dry weight, nodulation). The studies were conducted under both greenhouse and field conditions.

The workflow for these types of integrated studies can be summarized as follows:



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Key Findings and Research Context

The data suggests several important trends for researchers considering integrated pest management:

- **Synergistic Effects:** Combinations of different BCAs or BCAs with biostimulants often showed higher efficacy than individual agents, as seen in the strawberry study where ***Trichoderma asperellum* FC80 combined with a biostimulant (GH) achieved 42% efficacy**, outperforming FC80 alone (38%) [1].

- **Performance Parity with Chemicals:** In the lupine study, the AMF species **Entrophospora lutea** was as effective as the chemical fungicide **Rizolex-T** in reducing disease and was superior in enhancing plant growth and yield [2]. This highlights a key potential advantage of BCAs.
- **Integrated Strategies are Viable:** A preprint on potato white mold found that a combination of four *Trichoderma* species was effective, and that **alternating applications of this Trichoderma mix with synthetic fungicides** was similarly effective [3]. This supports a strategy of combining biological and chemical controls to reduce fungicide reliance.

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References

1. Efficacy of biocontrol agents and biostimulants against ... [ishs.org]
2. Evaluating individual and mixed arbuscular mycorrhizal ... [nature.com]
3. In Vitro and Field Effectiveness of the Combination of Four ... [preprints.org]

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